

Technical Monograph: (S)-p-Methoxy- - Methylphenethyl Alcohol

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Compound of Interest

Compound Name: (2S)-1-(4-methoxyphenyl)propan-2-ol

Cat. No.: B13229529

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Synonyms, Synthesis, and Forensic Profiling[1] Executive Summary

(S)-p-Methoxy-

-methylphenethyl alcohol (CAS: 131029-01-1) is a chiral secondary alcohol of significant interest in pharmacokinetics and forensic chemistry.[1] Structurally defined as (S)-1-(4-methoxyphenyl)propan-2-ol, it serves two critical roles:

- **Metabolic Marker:** It is a downstream metabolite of the psychostimulants PMA (paramethoxyamphetamine) and PMMA, formed via oxidative deamination and subsequent reduction.
- **Chiral Intermediate:** It functions as a versatile building block in the enantioselective synthesis of phenethylamine-class pharmaceuticals and agrochemicals.[1]

This guide provides a definitive technical breakdown of its nomenclature, synthesis, and analytical characterization, resolving common ambiguities in its naming conventions.

Nomenclature & Synonyms

The nomenclature for this compound is often confused due to historical variations between "phenethyl" and "propyl" naming systems. The "phenethyl" convention treats the molecule as a substituted ethanol, while IUPAC standardizes it as a propanol derivative.

Core Identity Table

Naming Convention	Name / Synonym	Technical Notes
IUPAC (Preferred)	(2S)-1-(4-methoxyphenyl)propan-2-ol	Unambiguous structural definition. [1]
Common Chemical	(S)-p-Methoxy- -methylphenethyl alcohol	"-methyl" denotes the methyl group on the carbon carrying the hydroxyl. [1]
Alternative Common	(S)-4-Methoxy- -methylbenzeneethanol	Variation of the phenethyl naming. [1]
Structure-Based	(S)-1-(p-Anisyl)-2-propanol	Uses the "anisyl" group name for the methoxyphenyl moiety. [1]
Metabolic Context	PMA-Alcohol / PMMA-Alcohol	Refers to its origin as a deaminated metabolite. [1]
CAS Number	131029-01-1	Specific to the (S)-enantiomer. [1]
CAS Number (Racemic)	30314-64-8	For the unspecified () mixture. [1]

Structural Disambiguation

- Phenethyl Root: The term "phenethyl alcohol" refers to 2-phenylethanol ().[\[1\]](#) Adding an

-methyl group creates the 3-carbon chain (

), which is chemically synonymous with 1-phenyl-2-propanol.[1]

- Stereochemistry: The (S)-configuration at the C2 position is critical.[1] In biological systems, oxidoreductases often exhibit high enantioselectivity, producing specifically the (S)- or (R)-alcohol depending on the enzyme (e.g., alcohol dehydrogenase).

Chemical Architecture & Properties

Physicochemical Profile[1][2][3][4][5][6][7]

- Molecular Formula:

[2]

- Molecular Weight: 166.22 g/mol [1][3][2]
- Physical State: Viscous colorless to pale yellow liquid.[1]
- Boiling Point: ~135°C at 12 mmHg (Predicted).
- Solubility: Soluble in organic solvents (methanol, DCM, ethyl acetate); sparingly soluble in water.
- Chirality: The C2 carbon is the stereocenter.[1] The (S)-enantiomer rotates polarized light (specific rotation is solvent-dependent, typically negative in chloroform).[1]

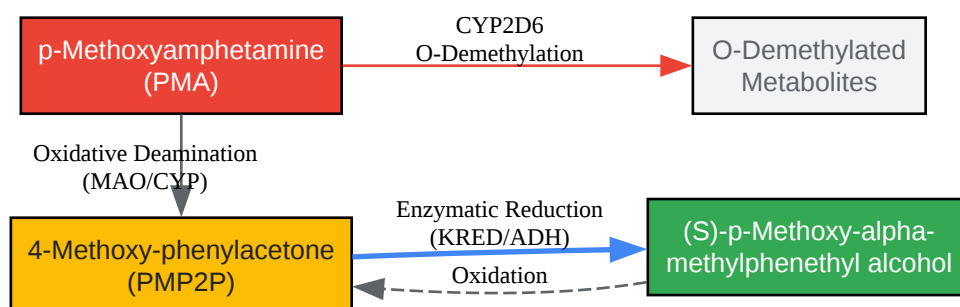
Biogenic & Synthetic Pathways

Understanding the origin of (S)-p-methoxy-

-methylphenethyl alcohol requires mapping its relationship to the ketone precursor (PMP2P) and the amine (PMA).[1]

Pathway Visualization

The following diagram illustrates the dual role of the alcohol as both a synthetic precursor (via amination) and a metabolic product (via deamination).



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Figure 1: The metabolic and synthetic interconversion between PMA, its ketone intermediate, and the target alcohol. The reduction of the ketone to the alcohol is often stereoselective.

Synthesis Protocol: Enantioselective Biocatalysis

To obtain high optical purity (>99% ee) of the (S)-enantiomer, biocatalytic reduction of 4-methoxyphenylacetone is the preferred industrial method over metal-hydride reduction (which yields racemates).[1]

Protocol: Ketoreductase (KRED) Mediated Synthesis

- **Substrate Preparation:** Dissolve 4-methoxyphenylacetone (100 mM) in a phosphate buffer (pH 7.0) containing 10% isopropanol (co-substrate).
- **Enzyme Addition:** Add (S)-selective Ketoreductase (e.g., KRED-130) and NADP⁺ cofactor.
- **Incubation:** Agitate at 30°C for 24 hours. The enzyme transfers hydride to the si-face or re-face of the ketone (depending on enzyme specificity) to yield the (S)-alcohol.[1]
- **Extraction:** Extract with Ethyl Acetate (). Dry over .
- **Purification:** Silica gel chromatography (Hexane:EtOAc 8:2).

Why this works: Chemical reduction with

produces a 50:50 racemic mixture.[1] Biocatalysis provides the necessary steric constraint to generate the single (S)-isomer required for specific pharmacological studies.[1]

Analytical Profiling

Differentiation of the (S)-enantiomer from its (R)-counterpart and regioisomers is critical in forensic analysis.[1]

Chromatographic Separation

- Technique: Chiral HPLC or GC.[1]
- Column: Polysaccharide-based chiral stationary phase (e.g., Chiralcel OD-H or equivalent). [1]
- Mobile Phase: Hexane/Isopropanol (90:[1]10) is standard for normal phase HPLC.
- Detection: UV at 275 nm (characteristic absorption of the p-methoxybenzene chromophore). [1]

Mass Spectrometry (GC-MS) Signature

When analyzing biological matrices (urine/blood) for this metabolite:

- Parent Ion:

166 (often weak).
- Base Peak:

121 (Methoxybenzyl cation,

).[1] This is the diagnostic fragment formed by

-cleavage of the hydroxyl group.[1]
- Secondary Fragment:

45 (

), confirming the propanol chain structure.

References

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